Introduction: The Role of 2-Bromopropane-d6 in Advanced Research

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Compound of Interest

Compound Name:	*2-Bromopropane-1,1,1,3,3,3-d6*
CAS No.:	*52809-76-4*
Cat. No.:	*B032805*

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2-Bromopropane-d6 ($(CD_3)_2CHBr$) is the deuterated isotopologue of 2-bromopropane, where the six hydrogen atoms on the methyl groups have been replaced with deuterium. This isotopic substitution makes it a powerful tool in various scientific domains. While chemically similar to its non-deuterated counterpart, the increased mass of deuterium imparts unique properties that are invaluable for mechanistic studies, quantitative analysis, and the synthesis of complex labeled molecules.[1][2]

This guide serves as a detailed protocol for the effective application of 2-Bromopropane-d6, focusing on its use as an internal standard in mass spectrometry, a probe for studying reaction mechanisms through the kinetic isotope effect (KIE), and as a building block in synthetic organic chemistry.

Physicochemical Properties and Safety Data

A thorough understanding of the compound's properties is fundamental to its safe and effective use.

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Property	Value	Source
CAS Number	52809-76-4	[2][3]
Molecular Formula	C_3HD_6Br	[2][3]
Molecular Weight	129.03 g/mol	[2][3]
Appearance	Clear, Colourless Oil/Liquid	[2]
Boiling Point	59-60 °C	[4]
Melting Point	-89.0 °C	[4]
Density	~1.31 g/cm³ at 20 °C	[4][5]
Flash Point	19.4 °C (66.9 °F) - closed cup	
Isotopic Purity	Typically ≥98 atom % D	
Solubility	Miscible with chloroform, ether, alcohol, benzene. Slight solubility in water.	[4]

Safety, Handling, and Storage

Hazard Identification: 2-Bromopropane-d6 is a highly flammable liquid and vapor. It is presumed to be a human reproductive toxicant and may cause damage to organs through prolonged or repeated exposure.[6][7]

Safe Handling Protocols:

- Engineering Controls: Always handle in a well-ventilated area, preferably within a chemical fume hood.[5][8] Ensure that eyewash stations and safety showers are readily accessible.[8] Use explosion-proof electrical and ventilating equipment.[5]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, flame-retardant clothing, and chemical safety goggles or a face shield.[9]
- Fire and Explosion Prevention: Keep away from all sources of ignition, including heat, sparks, and open flames.[6] All metal equipment used for transfer must be grounded and

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bonded to prevent static discharge.[5][8] Use only non-sparking tools.[5]

- General Hygiene: Avoid contact with skin and eyes. Do not breathe vapors or mist. Wash hands thoroughly after handling and before breaks.[6][10]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place designated as a flammables area.[5][8][10]
- Protect from light and moisture.[10]
- Store locked up and away from incompatible materials such as strong oxidizing agents and strong bases.[5][11]

Disposal:

- Dispose of contents and container in accordance with local, regional, and national regulations. Do not let the product enter drains.[6]

Core Applications & Mechanistic Principles

The utility of 2-Bromopropane-d6 stems from the mass difference between deuterium (^2H) and protium (^1H). This difference manifests in several key applications.

Application: Internal Standard in Mass Spectrometry

In quantitative analytical techniques like Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS/MS), an internal standard (IS) is crucial for accurate and precise results. An ideal IS is a compound that behaves chemically and physically like the analyte but is distinguishable by the detector.

Why 2-Bromopropane-d6 is an Effective Internal Standard:

- Co-elution: It has nearly identical chromatographic retention times and extraction recovery to 2-bromopropane, minimizing variability during sample preparation and analysis.[12]

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- Mass Distinction: It is easily distinguished from the non-labeled analyte by its higher mass-to-charge ratio (m/z). The mass shift of M+6 ensures no isotopic overlap.

- Matrix Effect Correction: It effectively compensates for variations in instrument response and matrix effects between different samples, which is a common challenge in complex biological or environmental matrices.[12]

Application: Mechanistic Probe via the Kinetic Isotope Effect (KIE)

The Kinetic Isotope Effect (KIE) is a change in the rate of a chemical reaction when an atom in one of the reactants is replaced by one of its isotopes.[13] The carbon-deuterium (C-D) bond is stronger and vibrates at a lower frequency than the carbon-hydrogen (C-H) bond.[14] Consequently, more energy is required to break a C-D bond, leading to a slower reaction rate if this bond cleavage is part of the rate-determining step.[14][15]

By comparing the reaction rate of a process using 2-Bromopropane-d6 with that of standard 2-bromopropane, researchers can elucidate reaction mechanisms. A significant primary KIE (typically kH/kD > 2) provides strong evidence that the C-H (or C-D) bond is broken in the rate-limiting step.[15][16] This is a cornerstone technique for studying enzyme mechanisms and reaction pathways in organic chemistry.[13][17]

Caption: Kinetic Isotope Effect: C-D bond cleavage has a higher activation energy (E_a) than C-H cleavage.

Application: Reagent in Deuterated Synthesis

2-Bromopropane-d6 serves as a deuterated building block for introducing an isopropyl-d6 group into a target molecule.[1][2] This is valuable in drug development, where selective deuteration can alter a drug's metabolic profile. By replacing hydrogens at sites of metabolic attack with deuterium, the rate of metabolism by enzymes like cytochrome P450 can be slowed due to the KIE.[13][17] This can lead to an improved pharmacokinetic profile, a longer drug half-life, and potentially reduced formation of toxic metabolites.[14]

Detailed Experimental Protocols

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Protocol 1: Quantitative Analysis of 2-Bromopropane in a Matrix using GC-MS with 2-Bromopropane-d6 as an Internal Standard

This protocol describes the quantification of 2-bromopropane (the analyte) in a sample matrix (e.g., urine or an industrial solvent) using 2-Bromopropane-d6 as an internal standard.[18]

Materials:

- 2-Bromopropane (analyte standard)
- 2-Bromopropane-d6 (internal standard)
- High-purity solvent (e.g., Methanol or Dichloromethane)[19]
- Sample matrix
- Volumetric flasks, pipettes, and autosampler vials

Procedure:

- Preparation of Stock Solutions:
  - Analyte Stock (1 mg/mL): Accurately weigh 10 mg of 2-bromopropane and dissolve it in the chosen solvent in a 10 mL volumetric flask.
  - Internal Standard Stock (1 mg/mL): Accurately weigh 10 mg of 2-Bromopropane-d6 and dissolve it in the same solvent in a 10 mL volumetric flask.
- Preparation of Calibration Standards:
  - Prepare a series of calibration standards by spiking a known volume of the analyte stock solution into the blank sample matrix.
  - Add a fixed amount of the Internal Standard Stock to each calibration standard and sample. The final IS concentration should be consistent across all samples.

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Standard Level	Analyte Conc. (ng/mL)	Vol. of Analyte Stock (µL)	Vol. of IS Stock (µL)	Final Volume (mL)
1	10	10	50	1
2	50	50	50	1
3	100	100	50	1
4	500	500	50	1
5	1000	1000	50	1

- Sample Preparation:
  - To a 1 mL aliquot of the unknown sample, add 50 µL of the Internal Standard Stock solution.
  - Vortex thoroughly.
  - If necessary, perform an extraction (e.g., liquid-liquid or solid-phase extraction) to clean up the sample. Ensure the IS is added before any extraction steps.
- GC-MS Analysis:
  - Instrumentation: Gas chromatograph coupled to a mass spectrometer.[19]
  - Column: A non-polar capillary column (e.g., DB-5ms) is suitable.[19]
  - Injection: 1 µL injection in split mode.[19]
  - Oven Program: Optimize for separation (e.g., start at 40°C, ramp to 150°C).
  - MS Parameters: Use Electron Ionization (EI). Set the MS to Selected Ion Monitoring (SIM) mode to monitor characteristic ions for both the analyte and the internal standard.
    - For 2-Bromopropane: Monitor m/z for key fragments.
    - For 2-Bromopropane-d6: Monitor the corresponding shifted m/z values.

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- Data Analysis:
  - Calculate the ratio of the analyte peak area to the internal standard peak area for each calibration standard.
  - Construct a calibration curve by plotting this area ratio against the analyte concentration.
  - Calculate the area ratio for the unknown samples and determine their concentration from the calibration curve.[20]

Caption: Workflow for quantitative analysis using a deuterated internal standard.

Protocol 2: Investigating a Nucleophilic Substitution Reaction via the Kinetic Isotope Effect

This protocol outlines a comparative experiment to determine if the C-H bond at the secondary carbon of 2-bromopropane is involved in the rate-determining step of a reaction (e.g., an E2 elimination reaction with a strong, bulky base). Note: This requires 2-bromopropane-2-d1, but the principle can be illustrated conceptually with 2-bromopropane-d6 if studying reactions involving the methyl groups. For this example, we will assume a hypothetical reaction where a methyl C-H/C-D bond is broken.

Objective: To measure the kH/kD ratio for the reaction of 2-bromopropane vs. 2-Bromopropane-d6 with a base.

Materials:

- 2-Bromopropane
- 2-Bromopropane-d6
- A suitable base (e.g., potassium tert-butoxide)
- Anhydrous solvent (e.g., THF)
- Internal standard for chromatography (e.g., undecane)
- Reaction vials, syringes, and a temperature-controlled bath

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Procedure:

- Reaction Setup:
  - Set up two separate, identical reactions in parallel under an inert atmosphere (e.g., nitrogen or argon).[21]
  - Reaction A (Protio): Add anhydrous THF, a known amount of the internal standard (undecane), and 2-bromopropane to a reaction vial.
  - Reaction B (Deuterio): Add anhydrous THF, the same amount of internal standard, and 2-Bromopropane-d6 to a second vial.
- Reaction Initiation and Monitoring:
  - Bring both reaction mixtures to the desired temperature (e.g., 25°C) in a water bath.
  - Initiate both reactions simultaneously by adding an identical amount of the base solution (e.g., potassium tert-butoxide in THF).
  - At timed intervals (e.g., 0, 5, 15, 30, 60 minutes), withdraw a small aliquot from each reaction.
  - Immediately quench the aliquot in a vial containing a dilute acid solution to stop the reaction.
- Analysis:
  - Analyze the quenched aliquots by GC-FID or GC-MS.
  - For each time point, determine the concentration of the remaining starting material (2-bromopropane or 2-Bromopropane-d6) relative to the constant concentration of the internal standard (undecane).
- Data Analysis and KIE Calculation:
  - Plot the natural logarithm of the starting material concentration (ln[SM]) versus time for both reactions.

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- The slope of this line will be equal to -k_obs (the observed rate constant).
- Determine the rate constant for the protio reaction (kH) and the deuterio reaction (kD).
- Calculate the Kinetic Isotope Effect as: KIE = kH / kD

Interpretation:

- A KIE value significantly greater than 1 suggests that the C-H/C-D bond is broken in the rate-determining step of the reaction.
- A KIE value close to 1 (e.g., 0.9-1.1) indicates that the C-H/C-D bond is not broken in the rate-determining step.

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